

"4-Bromo-3-methylbenzene-1,2-diamine" material safety data sheet

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Compound of Interest

Compound Name: 4-Bromo-3-methylbenzene-1,2-diamine

Cat. No.: B1526037

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An In-Depth Technical Guide to the Material Safety of **4-Bromo-3-methylbenzene-1,2-diamine**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the material safety data for **4-Bromo-3-methylbenzene-1,2-diamine**, a crucial intermediate in medicinal chemistry and pharmaceutical development.^{[1][2]} Designed for researchers, chemists, and drug development professionals, this document moves beyond a standard safety data sheet (SDS) to offer deeper insights into the causality behind safety protocols, ensuring a proactive and informed approach to laboratory handling.

Chemical Identification and Core Properties

4-Bromo-3-methylbenzene-1,2-diamine is an aromatic amine, a class of compounds widely used as building blocks in the synthesis of complex organic molecules.^[1] Its specific structure, featuring a bromine atom and a methyl group on the phenylenediamine core, makes it a versatile reagent. However, this functionality also dictates its specific hazard profile.

Caption: Chemical structure of **4-Bromo-3-methylbenzene-1,2-diamine**.

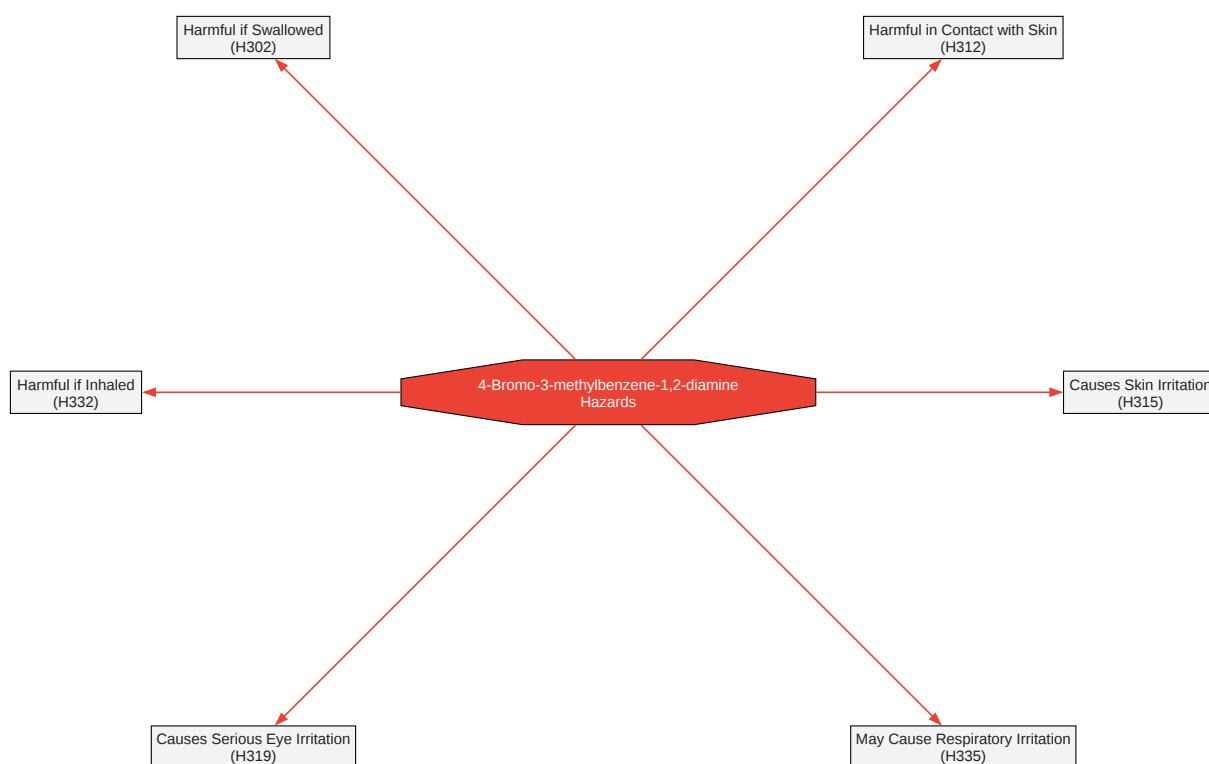
Table 1: Compound Identification

Identifier	Data	Source(s)
IUPAC Name	4-bromo-3-methylbenzene-1,2-diamine	[3]
CAS Number	952511-74-9	[2] [3] [4]
Molecular Formula	C ₇ H ₉ BrN ₂	[2] [3]
Molecular Weight	201.06 g/mol	[3]
Synonyms	4-Bromo-3-methyl-1,2-benzenediamine	[3]

| Appearance | Solid, powder. May appear as beige crystals. [\[2\]](#)[\[5\]](#)[\[6\]](#) |

Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity upon exposure through multiple routes and significant irritation to the skin and eyes.[\[3\]](#) The "Warning" signal word indicates a moderate level of hazard.[\[3\]](#)[\[5\]](#)



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Caption: Primary GHS hazard classifications for the compound.

Table 2: GHS Classification Summary

Classification	Code	Hazard Statement
Signal Word	-	Warning[3][5]
Pictogram	GHS07 (Exclamation Mark)	[5]
Acute Toxicity, Oral	H302	Harmful if swallowed[3]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[3]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[3]
Skin Corrosion/Irritation	H315	Causes skin irritation[3][6]
Eye Damage/Irritation	H319	Causes serious eye irritation[3] [6]

| STOT - Single Exposure | H335 | May cause respiratory irritation[3][6] |

The toxicological profile is characteristic of many aromatic amines, which can be readily absorbed through the skin due to their lipid solubility.[7] This property underscores the critical importance of using appropriate personal protective equipment (PPE) to prevent systemic exposure.

Safe Handling, Storage, and Exposure Control

A proactive safety culture is paramount when handling aromatic amines.[8] The following protocols are designed to mitigate the risks identified in the previous section.

Engineering Controls

The primary engineering control is to minimize inhalation exposure.

- Workflow: Always handle this compound within a certified chemical fume hood.
- Causality: The compound may cause respiratory irritation (H335) and is harmful if inhaled (H332).[3] A fume hood ensures that any dust or vapors are captured at the source,

protecting the user's respiratory system. Ensure that eyewash stations and safety showers are located near the workstation.[9]

Personal Protective Equipment (PPE)

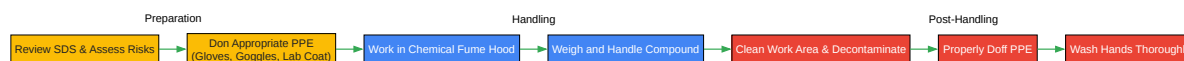
A multi-layered PPE approach is required.

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[9][10] This is non-negotiable due to the H319 "Causes serious eye irritation" classification.[3]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile) and a lab coat.[10] Gloves must be inspected before use and removed using the proper technique to avoid skin contact. [11] The H312 and H315 warnings indicate that skin is a primary route of exposure and irritation.[3]
- **Respiratory Protection:** If working outside of a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[9][10]

Storage Protocols

Proper storage is essential for maintaining chemical integrity and safety.

- **Container:** Store in a tightly sealed, clearly labeled container.[2][12]
- **Atmosphere:** Keep in a dark place under an inert atmosphere.[5]
- **Environment:** The storage area must be cool, dry, and well-ventilated.[8][12]
- **Causality:** Aromatic amines are susceptible to oxidation and degradation from air and light. An inert atmosphere and dark storage prevent the formation of unknown, potentially more hazardous byproducts. Cool, dry conditions maintain stability.[12]



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Caption: A standard workflow for the safe handling of the compound.

Stability and Reactivity Profile

Understanding the chemical stability of **4-Bromo-3-methylbenzene-1,2-diamine** is key to preventing hazardous reactions.

- **Reactivity:** The compound is generally stable under recommended storage conditions.[6][13] Vapors may form explosive mixtures with air upon intense heating.[13]
- **Conditions to Avoid:** Avoid exposure to heat, flames, sparks, and incompatible materials.[6][10][13]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and acid chlorides.[9][10]
- **Causality:** As a diamine, the compound has basic nitrogen atoms that will react exothermically with strong acids. Aromatic amines can be vigorously oxidized by strong oxidizing agents.
- **Hazardous Decomposition Products:** Thermal decomposition can release toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (specifically hydrogen bromide).[6][10]

Toxicological Profile and Ecological Impact

Human Health Effects

The acute toxicity data (H302, H312, H332) indicates that short-term exposure via ingestion, skin contact, or inhalation is harmful.[3] The primary health concerns are:

- **Systemic Toxicity:** Absorption can lead to systemic effects.
- **Local Irritation:** Direct contact will cause significant skin and severe eye irritation.[3]
- **Sensitization:** While not explicitly classified for this specific molecule in the provided data, related aromatic amines can be skin sensitizers.[9]
- **Long-term Exposure:** Aromatic amines as a class are a matter of concern for potential carcinogenicity and mutagenicity, warranting careful handling to minimize any long-term exposure risks.[1][7]

Ecological Impact

Specific ecotoxicity data for this compound is not readily available. However, aromatic amines as a class can be toxic to aquatic organisms.[7]

- **Environmental Release:** Do not let the product enter drains or be released into the environment.[11][13]
- **Persistence and Degradability:** Information on persistence is limited, but proper disposal is crucial to prevent contamination of soil and water.[7]

Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical.

First-Aid Measures

- **In Case of Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[10][14] Remove contact lenses if present and easy to do. Seek immediate medical attention.[10]
- **In Case of Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes.[6] If skin irritation occurs or if you feel unwell, get medical advice.[6][10] Remove and launder contaminated clothing before reuse.[10]

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[6\]](#)[\[10\]](#)
Call a POISON CENTER or doctor if you feel unwell.[\[10\]](#)
- If Swallowed: Rinse mouth thoroughly with water. Do NOT induce vomiting.[\[6\]](#)[\[10\]](#) Call a POISON CENTER or doctor immediately.[\[10\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[11\]](#)[\[15\]](#)
- Specific Hazards: Thermal decomposition can produce hazardous gases like NO_x and hydrogen bromide.[\[6\]](#)[\[15\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)[\[15\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[11\]](#) Ensure adequate ventilation and wear the full PPE described in Section 3.2. Avoid breathing dust and prevent contact with skin and eyes.[\[10\]](#)[\[11\]](#)
- Containment and Cleanup: Cover drains to prevent environmental release.[\[13\]](#) Sweep up the solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[\[9\]](#)[\[14\]](#)

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Procedure: Dispose of the contents and container at an approved waste disposal plant.[\[10\]](#)
[\[14\]](#) Do not dispose of it with household waste or allow it to reach the sewage system.

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